

Application Notes and Protocols for Pfb-FDG Substrate

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Compound of Interest

Compound Name: *Pfb-fdg*
Cat. No.: *B12402002*

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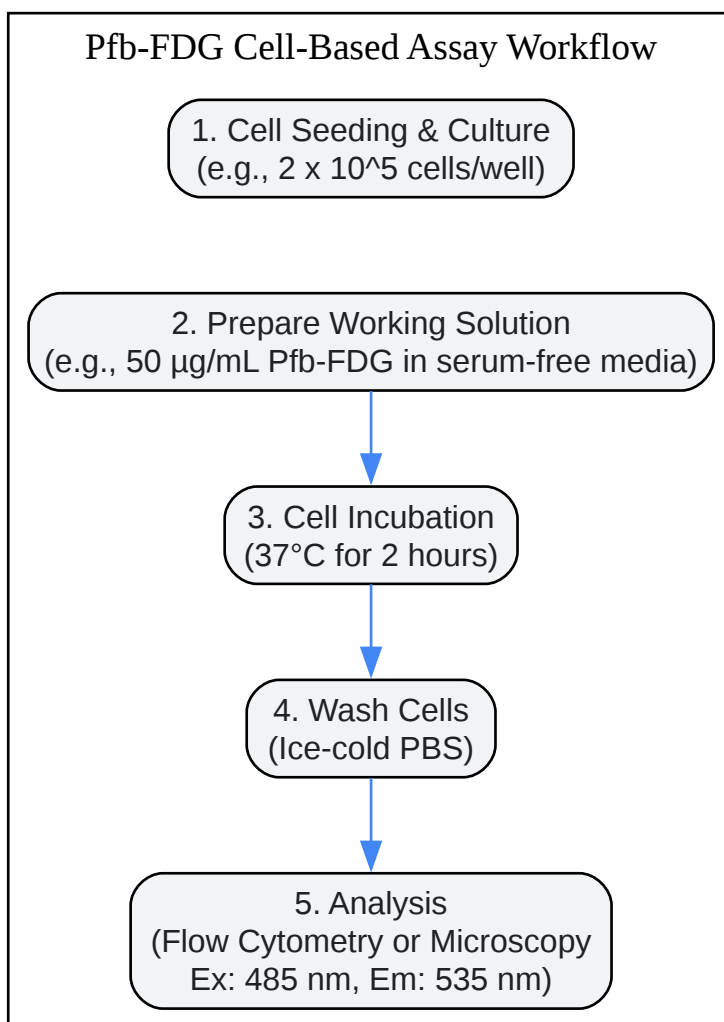
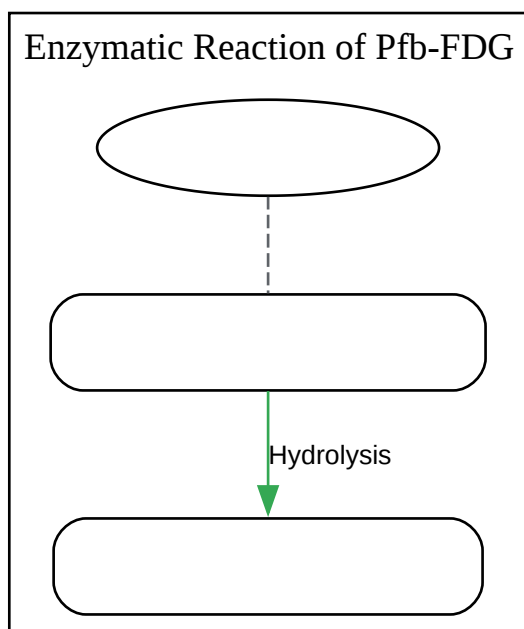
For Researchers, Scientists, and Drug Development Professionals

Introduction

Pfb-FDG (5-(Pentafluorobenzoylamino)fluorescein Di- β -D-Galactopyranoside) is a cell-permeable, non-fluorescent substrate used for the determination of β -galactosidase activity in living cells. Upon enzymatic cleavage by β -galactosidase, **Pfb-FDG** yields a highly fluorescent green product, PFB-F (5-(Pentafluorobenzoylamino)fluorescein), which can be quantified to measure enzyme activity. This fluorogenic probe is particularly valuable for high-throughput screening, single-cell analysis via flow cytometry, and fluorescence microscopy.

Principle of Detection

The core of the assay lies in the enzymatic reaction where the non-fluorescent **Pfb-FDG** is hydrolyzed by β -galactosidase. This process removes the two galactopyranoside groups, liberating the fluorophore PFB-F. The resulting fluorescence intensity is directly proportional to the β -galactosidase activity within the cells. The excitation and emission maxima of the fluorescent product, PFB-F, are approximately 485 nm and 535 nm, respectively.[1]



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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